

Technical Guide: Health, Safety, and Handling of 4,5-Dimethylphthalic Acid

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Compound of Interest

Compound Name: 4,5-dimethylphthalic Acid

CAS No.: 5680-10-4

Cat. No.: B3053886

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CAS Number: 5680-10-4 Chemical Formula: C₁₀H₁₀O₄ Molecular Weight: 194.18 g/mol
Synonyms: 4,5-Dimethylbenzene-1,2-dicarboxylic acid; **4,5-Dimethylphthalic acid**.^{[1][2]}

Part 1: Executive Summary & Chemical Identity^[1]

4,5-Dimethylphthalic acid is a dicarboxylic acid derivative of benzene, structurally characterized by two carboxylic acid groups at the ortho positions (1,2-) and two methyl groups at the 4 and 5 positions.^[1] It serves as a critical intermediate in the synthesis of functionalized phthalocyanines, polyimides, and polyesters. Its structural rigidity and electron-donating methyl substituents make it a valuable building block for developing high-performance polymers and optoelectronic materials.^[1]

While less ubiquitous than its parent compound, phthalic acid, **4,5-dimethylphthalic acid** presents specific handling challenges due to its potential for respiratory irritation and sensitization, particularly during powder handling or synthesis from its anhydride precursor.

Physicochemical Profile^{[1][2][3][4][5][6][7]}

Property	Value / Description	Source/Note
Physical State	Solid (Crystalline powder)	[1]
Color	White to off-white	[1]
Melting Point	> 150°C (Predicted)	Analogous to phthalic acid (207°C dec.) [2]
Solubility	Soluble in DMSO, Methanol, dilute Alkali; Poor in Water	[3]
Acidity (pKa)	pKa ₁ ≈ 3.0–3.2 (Predicted)	Electron-donating methyls slightly decrease acidity vs. phthalic acid (pKa ₁ 2.[1][3]9)
Reactivity	Susceptible to dehydration to form 4,5-dimethylphthalic anhydride upon heating.[1]	[4]

Part 2: Hazard Identification & Toxicology (GHS)[1]

Signal Word:WARNING

Based on structural analogs and available safety data sheets (SDS) from major suppliers, **4,5-dimethylphthalic acid** is classified under the following GHS categories.

Hazard Statements

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Precautionary Statements

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.[1]
Remove contact lenses, if present and easy to do. Continue rinsing.

Toxicological Insights

- Acute Toxicity: Data is limited.[1] Oral LD50 is expected to be > 2000 mg/kg based on phthalic acid analogs, but ingestion should be strictly avoided.
- Sensitization: While not explicitly classified as a sensitizer in all databases, ortho-phthalic acid derivatives (especially anhydrides) are known respiratory sensitizers.[1] Treat this compound as a potential sensitizer, especially if heating it, as it may dehydrate to the anhydride in situ [5].
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as probable, possible, or confirmed human carcinogen by IARC.

Part 3: Occupational Hygiene & Exposure Control[1]

Effective exposure control relies on a hierarchy of measures, prioritizing engineering controls over Personal Protective Equipment (PPE).

Engineering Controls[1]

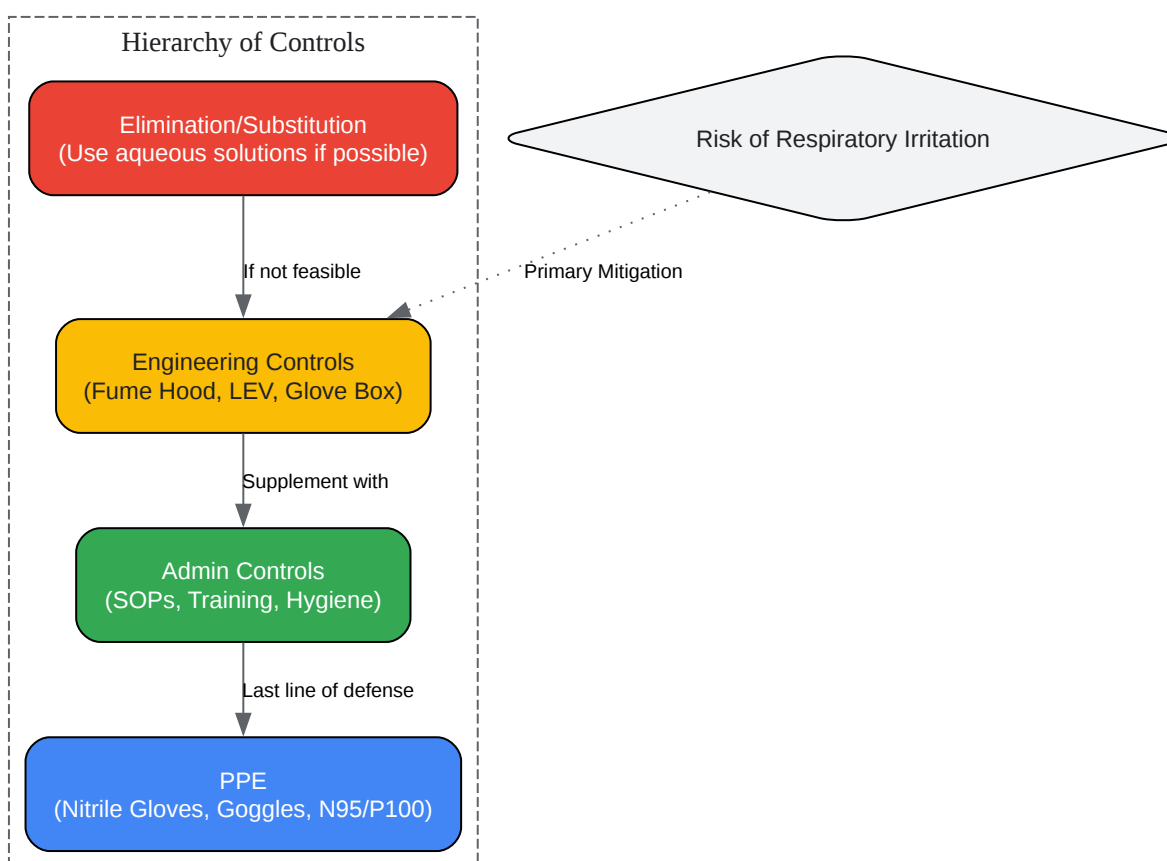
- Local Exhaust Ventilation (LEV): Mandatory when handling dry powder to prevent airborne dust formation.[1]
- Fume Hood: All synthesis steps involving heating, solvents, or dehydration must be performed inside a certified chemical fume hood.
- Dust Enclosure: Use a glove box or static-dissipative powder hood if weighing quantities > 10 grams.[1]

Personal Protective Equipment (PPE)[1]

- Respiratory: NIOSH-approved N95 (minimum) or P100 respirator if dust generation is uncontrolled.[1]

- Skin: Nitrile gloves (minimum thickness 0.11 mm).[1] Breakthrough time is generally good for solid acids, but change immediately if dissolved in organic solvents.
- Eye: Chemical safety goggles.[1] Safety glasses are insufficient if fine dust is present.[1]

Visualization: Exposure Control Hierarchy



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Figure 1: Hierarchy of controls for handling **4,5-dimethylphthalic acid**, emphasizing engineering controls to mitigate respiratory risks.

Part 4: Experimental Workflow & Synthesis Safety

The synthesis of **4,5-dimethylphthalic acid** often involves a Diels-Alder reaction followed by oxidation/aromatization.^[1] A common "Green Chemistry" route involves reacting 2,3-dimethyl-1,3-butadiene with an acetylenic dienophile or maleic anhydride equivalents ^{[6].}^[1]

Protocol: Synthesis via Diels-Alder & Aromatization

Note: This protocol assumes a "Green" oxidative aromatization route.^[1]^[4]

Reagents:

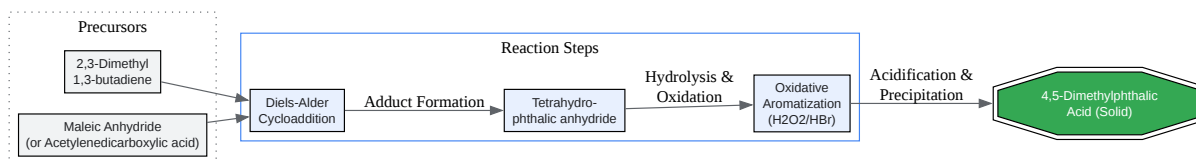
- 2,3-Dimethyl-1,3-butadiene (Flammable, volatile)^[1]
- Maleic Anhydride (Corrosive, sensitizer) or Acetylenedicarboxylic acid
- Solvent: Water (Green) or Toluene^[1]
- Oxidant: H₂O₂ / HBr (in situ bromine generation)^[1]^[5]

Step-by-Step Procedure:

- Diels-Alder Cycloaddition:
 - Setup: In a round-bottom flask equipped with a reflux condenser, combine 2,3-dimethyl-1,3-butadiene and maleic anhydride.
 - Safety: Perform in a fume hood. 2,3-dimethyl-1,3-butadiene is highly flammable; keep away from static sources.^[1]
 - Reaction: Heat to reflux (if using toluene) or stir at RT (aqueous suspension) to form the cis-4,5-dimethyl-1,2,3,6-tetrahydrophthalic anhydride intermediate.^[1]
- Hydrolysis & Aromatization:
 - Hydrolysis:^[1]^[6]^[4]^[7]^[8]^[9] Treat the anhydride intermediate with dilute aqueous NaOH to open the ring to the dicarboxylate.

- Aromatization:[1][10] Add H₂O₂ and catalytic HBr (or another oxidant) to dehydrogenate the ring.
- Caution: This step is exothermic.[1] Add oxidant slowly. Monitor temperature.
- Isolation:
 - Acidify the solution with HCl to precipitate **4,5-dimethylphthalic acid**.[1]
 - Filter the white solid and wash with cold water.

Visualization: Synthesis Logic Flow



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Figure 2: Synthetic pathway for **4,5-dimethylphthalic acid** via Diels-Alder cycloaddition and subsequent aromatization.[1]

Part 5: Handling, Storage, & Emergency Protocols

Storage Conditions

- Temperature: Room temperature (15–25°C).
- Atmosphere: Keep container tightly closed. Hygroscopic potential is low, but moisture can promote clumping.
- Incompatibilities: Strong oxidizing agents, strong bases.

Emergency Response[1]

Scenario	Immediate Action
Eye Contact	Rinse immediately with plenty of water for at least 15 minutes. Lift eyelids. Seek medical attention if irritation persists.
Skin Contact	Wash off with soap and plenty of water.[1] Remove contaminated clothing.
Inhalation	Move person to fresh air.[1] If breathing is difficult, give oxygen (trained personnel only).
Spill	Do not dry sweep. Wet the powder slightly to prevent dusting, or use a HEPA-filter vacuum.[1] Place in a closed container for disposal.
Fire	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Warning: Emits toxic carbon oxides upon combustion.

Part 6: Regulatory Landscape[1]

- TSCA (USA): Listed (Verify specific inventory status for R&D vs. Commercial use; often falls under Low Volume Exemptions for derivatives).[1]
- REACH (EU): Pre-registered or registered as an intermediate.[1]
- Research Use: Primarily supplied for R&D purposes. Users must comply with local laboratory safety regulations (e.g., OSHA Laboratory Standard 29 CFR 1910.1450).

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